

Technical Guide: 2-Methyl-2-Phenyl-Indan-1-One (MPI)

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Compound of Interest

Compound Name: 2-METHYL-2-PHENYL-INDAN-1-ONE

CAS No.: 10474-32-5

Cat. No.: B080597

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Physicochemical Dynamics, Synthetic Protocols, and Photochemical Utility

Executive Summary

2-Methyl-2-phenyl-indan-1-one (MPI) represents a specialized class of hindered aromatic ketones primarily utilized as a mechanistic probe in physical organic chemistry. Unlike simple photoinitiators, MPI is distinguished by its quaternary carbon center at the C2 position, which inhibits enolization and restricts conformational mobility.

This structural rigidity makes MPI an "atomic clock" for studying Norrish Type I cleavage, radical pair dynamics, and magnetic field effects (MFE) in supramolecular assemblies (micelles). This guide details the synthesis, physical properties, and photochemical behavior of MPI, providing researchers with a self-validating roadmap for its application in spin chemistry and kinetic resolution studies.

Chemical Identity & Physicochemical Profile[1][2][3][4]

MPI is a chiral, crystalline solid. Its quaternary center prevents racemization via simple enolization, making it robust for stereochemical studies unless subjected to high-energy photolysis.

Table 1: Physicochemical Datasheet

Property	Specification	Notes
IUPAC Name	2-Methyl-2-phenyl-2,3-dihydro-1H-inden-1-one	
Common Name	2-Methyl-2-phenylindanone (MPI)	
CAS Number	1541-79-3	Often confused with 2-methyl-1-indanone (17496-14-9).
Molecular Formula	C ₁₆ H ₁₄ O	
Molecular Weight	222.28 g/mol	
Appearance	White to off-white crystalline solid	
Melting Point	64 – 65 °C	Distinct from 2-phenylindanone (MP ~78°C).
Solubility	Soluble in CH ₂ Cl ₂ , THF, Toluene, Benzene.	Insoluble in water.
UV Absorption	~245 nm, ~280 nm (n-*)	Typical indanone chromophore.
Chirality	Yes (C2 center)	Can be resolved via chiral HPLC or synthesized asymmetrically.

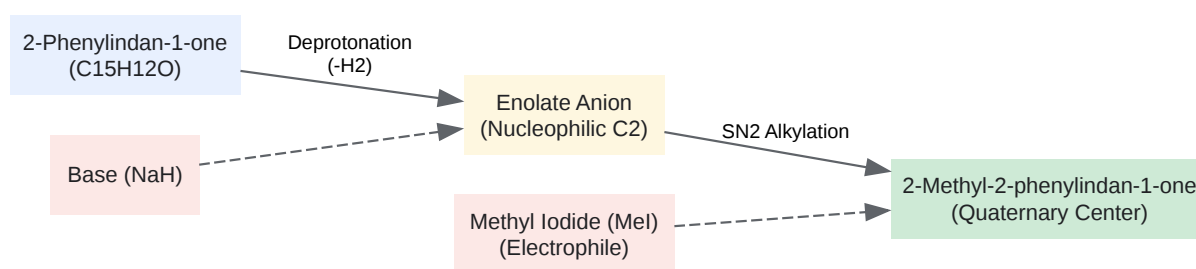
Synthetic Pathways & Mechanistic Insight

The synthesis of MPI is a classic example of thermodynamically controlled enolate alkylation. The precursor, 2-phenylindan-1-one, possesses an acidic proton at the C2 position (

~18-20). Deprotonation followed by trapping with a methylating agent yields the quaternary product.

Reaction Mechanism (Graphviz)

The following diagram illustrates the transformation from 2-phenylindan-1-one to MPI via the sodium enolate intermediate.



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Figure 1: Synthetic pathway via enolate alkylation. The formation of the quaternary center is irreversible under these conditions.

Experimental Protocol: C-Methylation

Objective: Synthesis of 2-methyl-2-phenylindan-1-one from 2-phenylindan-1-one.

Reagents:

- 2-Phenylindan-1-one (1.0 eq)
- Sodium Hydride (NaH), 60% dispersion in mineral oil (1.2 eq)
- Methyl Iodide (MeI) (1.5 eq)
- Anhydrous THF or DMF (Solvent)

Step-by-Step Methodology:

- Preparation: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet.

- Deprotonation: Suspend NaH (1.2 eq) in anhydrous THF at 0°C. Slowly add a solution of 2-phenylindan-1-one (1.0 eq) in THF dropwise.
 - Critical Insight: Hydrogen gas evolves. Ensure proper venting. The solution will turn yellow/orange, indicating enolate formation. Stir for 30–45 minutes to ensure complete deprotonation.
- Alkylation: Add Methyl Iodide (1.5 eq) dropwise to the cold enolate solution.
 - Mechanistic Note: The methyl group adds to the sterically hindered C2 position. The reaction is usually fast due to the high nucleophilicity of the enolate.
- Completion: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC (SiO₂, 10% EtOAc/Hexane). The starting material spot (lower R_f) should disappear.
- Quench & Workup: Carefully quench with saturated aqueous NaOH. Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over anhydrous Na₂SO₄, and concentrate.
- Purification: Recrystallize from Ethanol or Hexane/EtOAc to yield white crystals (MP: 64–65°C).

Photochemical Dynamics & Magnetic Field Effects[5][6][7]

The primary scientific value of MPI lies in its photochemistry. Upon UV irradiation, it undergoes Norrish Type I cleavage (

-cleavage), breaking the bond between the carbonyl carbon (C1) and the quaternary alpha-carbon (C2).

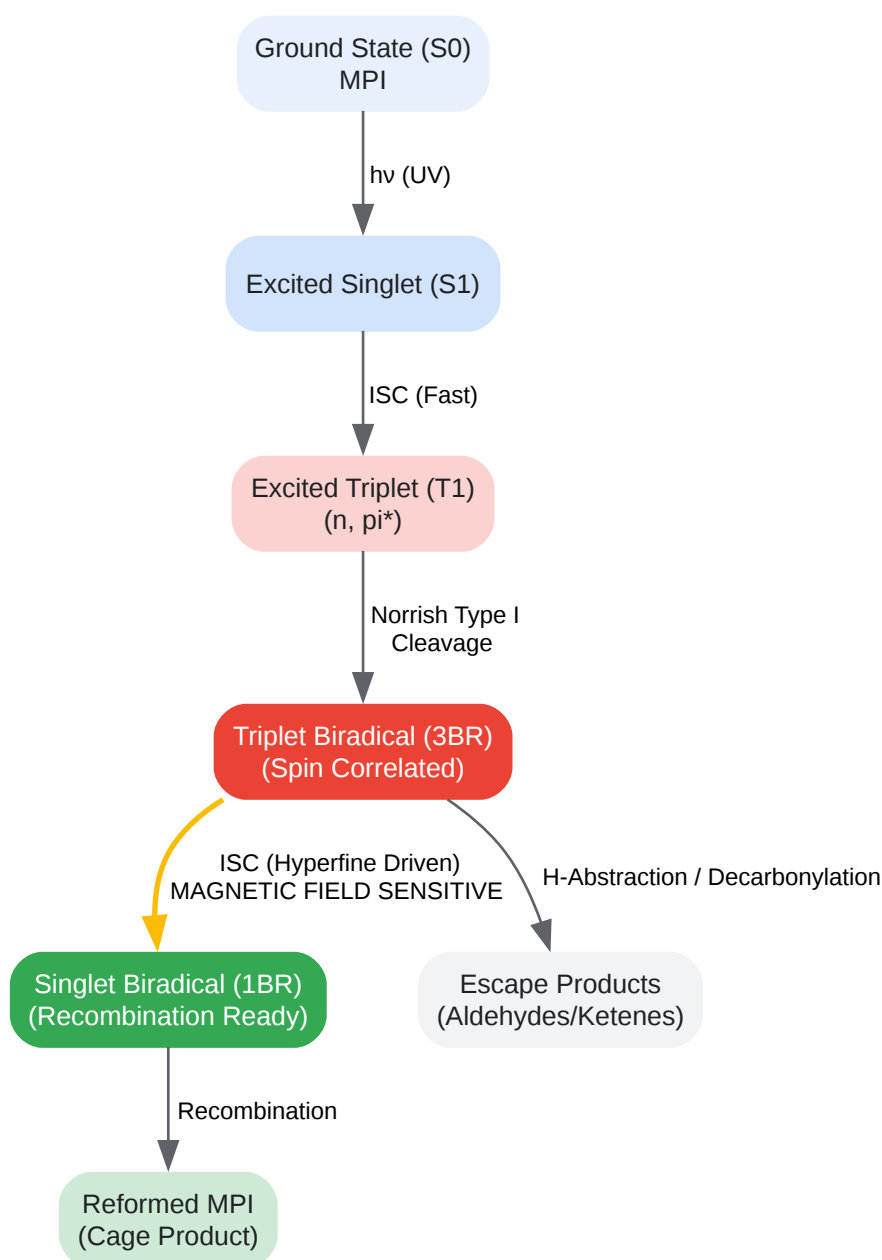
The Radical Pair Mechanism

Because the C2 and C1 carbons are part of a ring, the initial cleavage does not immediately separate the molecule into two distinct species. Instead, it forms a singlet biradical tethered by

the aromatic ring.

- Excitation:
- Cleavage: The triplet excited state () undergoes homolytic cleavage to form a Triplet Biradical ().
- Spin Dynamics: The triplet biradical cannot recombine to form the ground state singlet product () without first converting to a Singlet Biradical ().
- Magnetic Sensitivity: The rate of Intersystem Crossing (ISC) between and is governed by hyperfine coupling (HFC) and is sensitive to external magnetic fields. This makes MPI a "magnetic sensor."

Pathway Visualization (Graphviz)



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Figure 2: Photochemical cascade of MPI. The yellow pathway represents the magnetic-field-sensitive step (ISC).

The "Cage Effect" & Micellar Probes

In homogeneous solution, the biradical ends may diffuse apart (if the tether breaks or if it were acyclic). However, in micelles (e.g., SDS), the radical pair is confined.

- Zero Field: Hyperfine coupling mixes S and T states efficiently

Fast recombination

High yield of reformed MPI.

- High Field: The Zeeman splitting of the Triplet sublevels (

,

) separates them energetically from the Singlet (

). Only

can mix with

. This suppresses ISC, extending the lifetime of the radical pair and increasing the yield of "escape" products (aldehydes/alkenes) rather than reformation of MPI.

Applications in Drug Development & Materials

While MPI itself is not a drug, its unique properties serve two critical roles in development:

- Chiral Intermediate Synthesis:
 - The quaternary center at C2 is difficult to construct stereoselectively.
 - Kinetic Resolution: Photolysis of racemic MPI with circularly polarized light or in chiral hosts can lead to enantiomeric enrichment, as one enantiomer may undergo cleavage faster or recombine selectively.
 - Relevance: The indanone scaffold is ubiquitous in pharmacophores (e.g., Donepezil derivatives).
- Photoinitiator Efficiency Models:
 - MPI models the behavior of Type I photoinitiators (like Irgacure 907) but with restricted geometry.
 - It allows scientists to measure the quantum yield of cleavage (

) without the complication of diffusion, isolating the electronic factors of bond breaking.

References

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